

# 1-Formyl-L-proline storage stability nitrogen atmosphere

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## Compound Focus: 1-Formyl-L-proline

CAS No.: 67985-73-3

Cat. No.: S3716216

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## Key Storage Specifications

The table below summarizes the core stability data for **1-Formyl-L-proline** found in the search results.

Property	Specification
Recommended Storage Temp	2–8 °C [1] [2]
Protective Atmosphere	Stored under nitrogen [1] [2]
Physical Form	White to off-white powder [1] [2]
Melting Point	93–94 °C [1] [2]

## Stability Troubleshooting Guide

Here are answers to common questions and issues you might encounter:

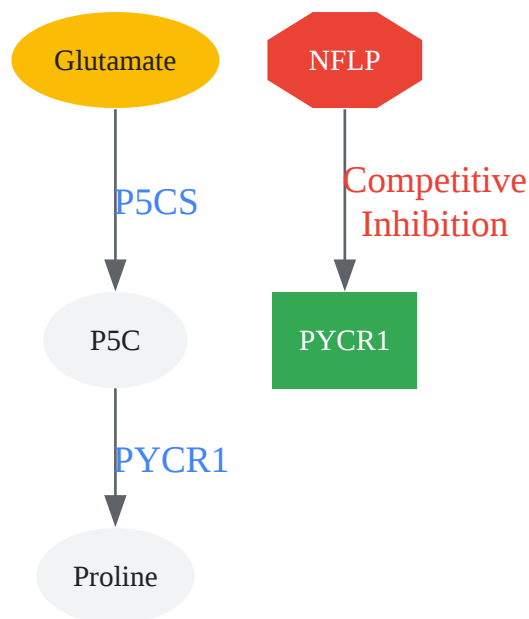
- Q: What is the primary reason for storing 1-Formyl-L-proline under a nitrogen atmosphere?

- **A:** While the search results do not explicitly state the reason, storing under nitrogen is a standard practice for compounds that may be sensitive to oxidation or moisture. An inert nitrogen atmosphere prevents degradation from oxygen and humidity in the air, thereby extending the compound's shelf life and maintaining its chemical purity.
- **Q: I don't have a nitrogen glove box. How can I properly handle the compound?**
  - **A:** The key is to minimize exposure. If the chemical is supplied in a sealed container under nitrogen, work in a well-ventilated fume hood. Open the container only when necessary, and reseal it promptly after use. For long-term storage, ensure the original container is tightly sealed and kept consistently within the 2–8 °C range (e.g., in a laboratory refrigerator).
- **Q: The powder has changed from white to a darker color. What does this indicate?**
  - **A:** A change in appearance, such as discoloration or darkening, is a strong visual indicator of chemical degradation. The pure compound is specified as a "White to off-white Solid" [1] [2]. Any significant deviation from this suggests the material may have been compromised and its use in sensitive experiments should be avoided.

## Biological Context: 1-Formyl-L-proline in Cancer Research

To help contextualize your experimental work, the diagram below illustrates the role of **1-Formyl-L-proline** (NFLP) in proline metabolism, a pathway of interest in cancer research.

## Proline Metabolism and NFLP Inhibition



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As shown in the diagram, **1-Formyl-L-proline** (NFLP) has been identified in preclinical research as a competitive inhibitor of the enzyme PYCR1 (P5C reductase) [3]. This enzyme is responsible for the final step in the biosynthesis of proline. Inhibiting PYCR1 with NFLP can mimic the effects of proline starvation, which has been shown to impair the growth of certain cancer cells, such as breast cancer cells, in laboratory studies [3]. It is important to note that this application is currently in the **preclinical development** stage and has not yet advanced to clinical trials [3].

## Recommended Experimental Workflow for Quality Control

For researchers incorporating **1-Formyl-L-proline** into their experiments, the following workflow can help ensure the compound's integrity:

- **Storage:** Upon receipt, store the compound immediately at **2–8 °C**.
- **Handling:** Prior to use, allow the vial to warm to room temperature in a desiccator to prevent moisture condensation. Perform all weighing in a fume hood.
- **Visual Inspection:** Examine the physical appearance. It should be a **white to off-white powder**. Discard any batches showing significant discoloration [1] [2].

- **Preparation:** Use high-purity, anhydrous solvents if the experimental protocol allows, to minimize side reactions.
- **Documentation:** Record the lot number and the condition of the compound upon opening for traceability.

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## References

1. 1-formyl-L-proline | 13200-83-4 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
2. 1-formyl-L-proline CAS#: 13200-83-4 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
3. Targeting the Proline–Glutamine–Asparagine–Arginine ... [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [1-Formyl-L-proline storage stability nitrogen atmosphere]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3716216#1-formyl-l-proline-storage-stability-nitrogen-atmosphere>]

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